

Proper Disposal Procedures for Photoconductor Drum TD1092

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TD1092

Cat. No.: B15542001

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This guide provides essential safety and logistical information for the proper disposal of the photoconductor drum designated by Safety Data Sheet (SDS) No. DPC-1092. The following procedures are designed to ensure the safe handling and environmentally responsible disposal of this product for researchers, scientists, and drug development professionals.

The photoconductor drum, as described in its Safety Data Sheet, is not classified as a hazardous material under normal conditions of use.^[1] The primary components consist of an aluminum drum substrate and a coating layer containing polycarbonate, OPC compound, and organic pigment.^[1]

Disposal and Recycling Recommendations

The recommended method for disposal is to adhere to local, state, and federal environmental regulations.^[1] Waste materials may be disposed of or incinerated in accordance with these regulations.^[1] For environmentally friendly recycling, it is advisable to take the product and its packaging to an approved disposal or recycling facility.

Handling and Storage Prior to Disposal

No special handling procedures are required before disposal under normal use.^[1] However, it is recommended to wash hands after handling.^[1] For storage, keep the drum in a cool and dry place.^[1]

Accidental Release and Emergency Procedures

In the event of accidental release, no special measures are necessary as it is not applicable with the intended use of the product.^[1] The material does not present unusual fire or explosion hazards.^[1] In case of fire, suitable extinguishing media include CO₂, water, foam, and dry chemical.^[1]

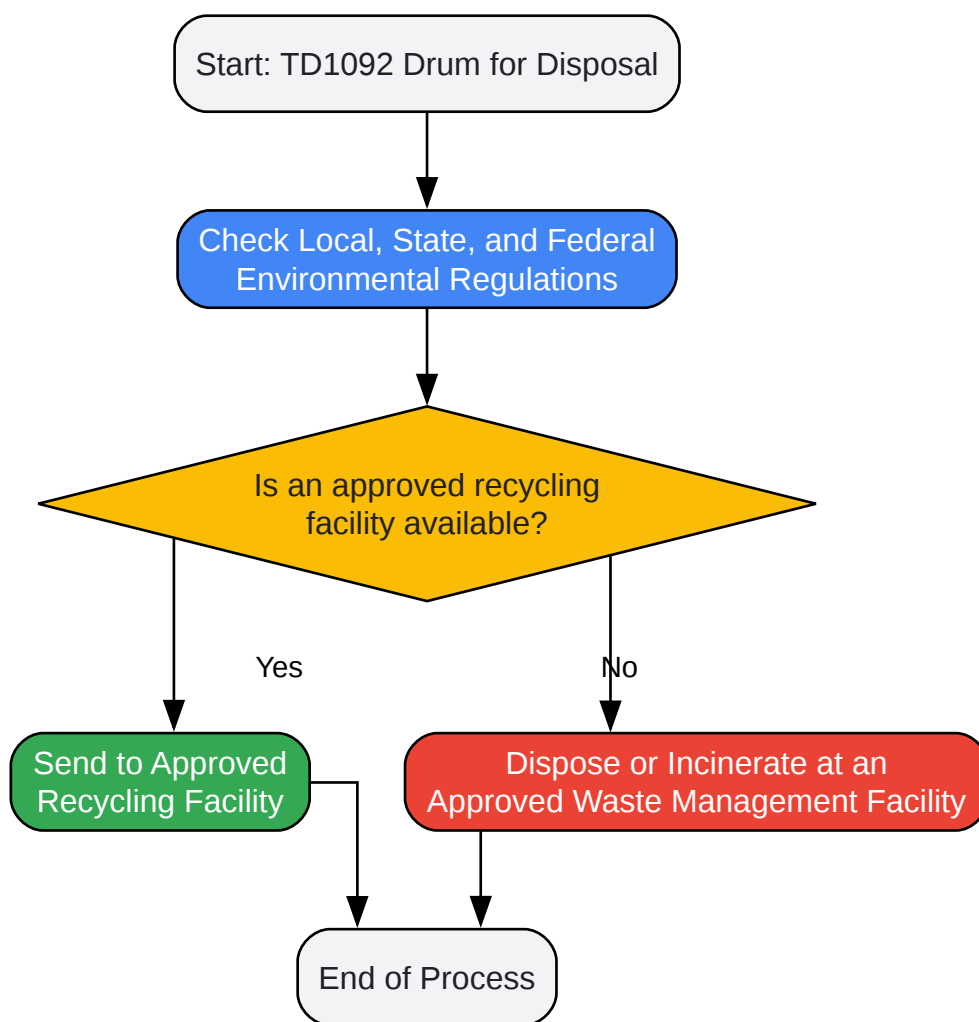
Quantitative Data Summary

No specific quantitative data for disposal is provided in the safety data sheet. The key information is summarized below.

Property	Value
Hazardous Ingredients	None Present ^[1]
Stability	Stable ^[1]
Hazardous Reactions	None ^[1]
Hazardous Decomposition	Carbon Monoxide (CO), Carbon Dioxide (CO ₂) ^[1]

Disposal Decision Workflow

The following diagram outlines the logical steps for the proper disposal of the **TD1092** photoconductor drum.



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Caption: Disposal workflow for the **TD1092** photoconductor drum.

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References

- 1. konicaminolta.com [konicaminolta.com]
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